

Essential Safety and Logistical Information for Handling 4-(4-Bromophenoxy)phenol

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Compound of Interest

Compound Name: 4-(4-Bromophenoxy)phenol

Cat. No.: B084324

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides a comprehensive, step-by-step guide to the personal protective equipment (PPE), operational procedures, and disposal of **4-(4-Bromophenoxy)phenol**.

Chemical Safety and Hazard Information

4-(4-Bromophenoxy)phenol is a combustible solid that can cause skin, eye, and respiratory irritation.[1][2][3] It is also toxic to aquatic life with long-lasting effects.[4][5] Adherence to proper safety protocols is crucial to minimize exposure and ensure a safe laboratory environment.

Identifier	Value
CAS Number	13320-48-4
Molecular Formula	C ₁₂ H ₉ BrO ₂
Molecular Weight	265.10 g/mol [6]
Melting Point	73-78 °C
Storage Temperature	2-8°C

Hazard Statement	Description
H315	Causes skin irritation[1]
H319	Causes serious eye irritation[1][4]
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled[4]
H335	May cause respiratory irritation[1][2][3]
H411	Toxic to aquatic life with long lasting effects[4]

Operational Plan: From Receipt to Disposal

This section outlines the procedural workflow for handling **4-(4-Bromophenoxy)phenol** in a laboratory setting.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store the container in a cool, dry, and well-ventilated place, away from incompatible materials.[1] The recommended storage temperature is between 2-8°C. Keep the container tightly closed.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure. The following PPE is mandatory when handling **4-(4-Bromophenoxy)phenol**:

- Eye and Face Protection: Wear chemical safety goggles and a face shield to protect against dust particles and splashes.[7]
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, are required.[8][9] Always inspect gloves for any signs of degradation or puncture before use.
- Respiratory Protection: Use a NIOSH-approved N95 dust mask or a respirator to prevent inhalation of the powdered chemical. All respiratory protection should be used in accordance

with a comprehensive respiratory protection program.

- Body Protection: A lab coat or chemical-resistant apron must be worn to protect against skin contact.^[9] Closed-toe shoes are also mandatory.^[7]

Handling and Experimental Use

- Ventilation: All handling of **4-(4-Bromophenoxy)phenol** should be conducted in a certified chemical fume hood to ensure adequate ventilation and minimize inhalation exposure.^{[1][3]}
- Avoiding Dust Formation: Handle the solid material carefully to avoid generating dust.^[1] Use appropriate tools for transferring the chemical, such as a spatula.
- Hygiene Practices: Wash hands thoroughly with soap and water after handling the chemical, before breaks, and at the end of the workday.^[1] Do not eat, drink, or smoke in the laboratory.^{[3][10]}

Accidental Spills and Exposure

In the event of a spill or accidental exposure, immediate action is critical.

- Spill Response:
 - Evacuate personnel from the immediate area.
 - Ensure proper PPE is worn before attempting to clean the spill.
 - For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.^[1]
 - For large spills, follow your institution's emergency spill response protocol.
- First Aid Measures:
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, provide artificial respiration and seek immediate medical attention.^{[1][2]}
 - Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes.^{[1][2]} Seek medical attention if irritation

persists.

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.^{[1][2]} Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.^{[1][2]}

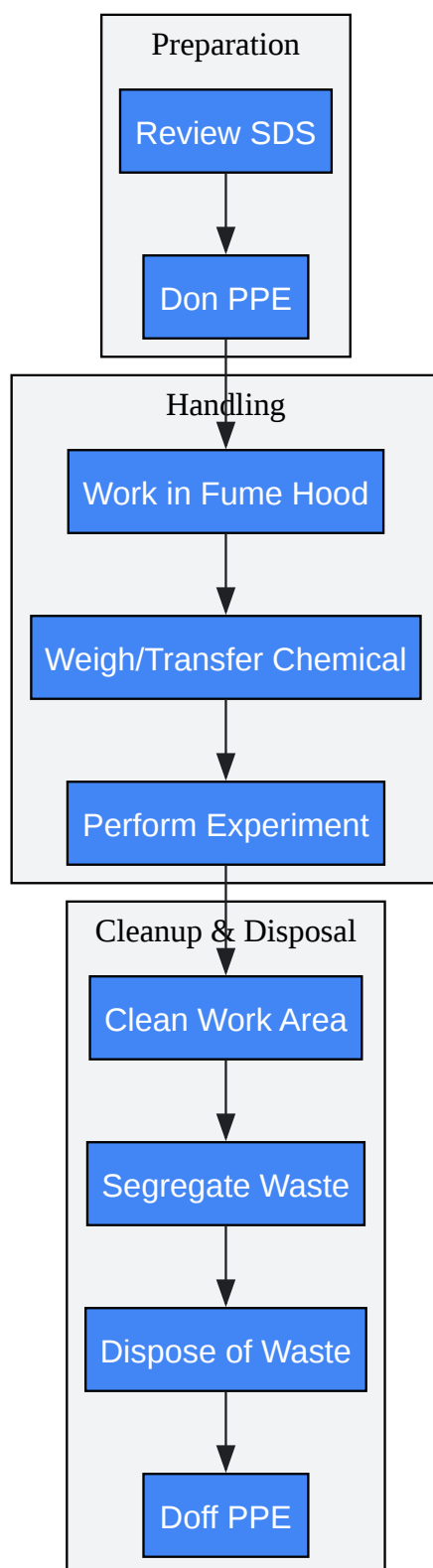
Disposal Plan

Proper disposal of **4-(4-Bromophenoxy)phenol** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: **4-(4-Bromophenoxy)phenol** is considered hazardous waste due to its irritant properties and toxicity to aquatic life.
- Segregation and Labeling:
 - Collect all waste material (including contaminated PPE and cleaning materials) in a designated, properly labeled, and sealed hazardous waste container.
 - The label should clearly identify the contents as "Hazardous Waste: **4-(4-Bromophenoxy)phenol**" and include the appropriate hazard pictograms.
- Disposal Method:
 - A recommended disposal method is to dissolve or mix the material with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.^[1]
 - Alternatively, dispose of the waste through a licensed hazardous waste disposal company. Always follow local, state, and federal regulations for hazardous waste disposal.

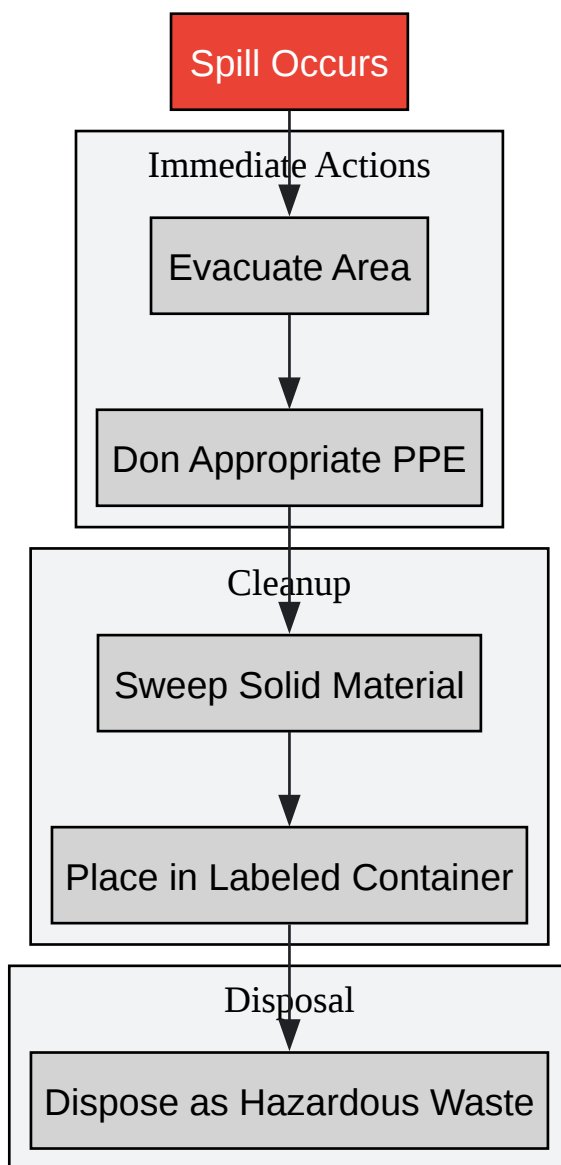
Workflow and Logical Relationships

The following diagrams illustrate the key workflows for handling **4-(4-Bromophenoxy)phenol** safely.



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Caption: Standard Operating Procedure Workflow



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Caption: Spill Response Workflow

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